

An In-depth Technical Guide to 5-Amino-4-chloro-3-methylisoxazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-3-methylisoxazol-5-amine

Cat. No.: B063887

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Amino-4-chloro-3-methylisoxazole is a versatile heterocyclic compound that serves as a crucial building block in the synthesis of a variety of biologically active molecules.^[1] Its unique structural features, including a reactive chlorinated isoxazole ring and a functional amino group, make it a valuable intermediate in the fields of medicinal chemistry and agrochemical development.^[1] This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and analysis of 5-Amino-4-chloro-3-methylisoxazole, tailored for professionals in research and drug development. The compound is noted for its application as a key intermediate in the synthesis of pharmaceuticals, particularly those targeting neurological disorders, and in the formulation of herbicides and pesticides.^[1]

Physicochemical Properties

A clear understanding of the physicochemical properties of 5-Amino-4-chloro-3-methylisoxazole is fundamental for its application in synthesis and formulation. The key properties are summarized in the table below.

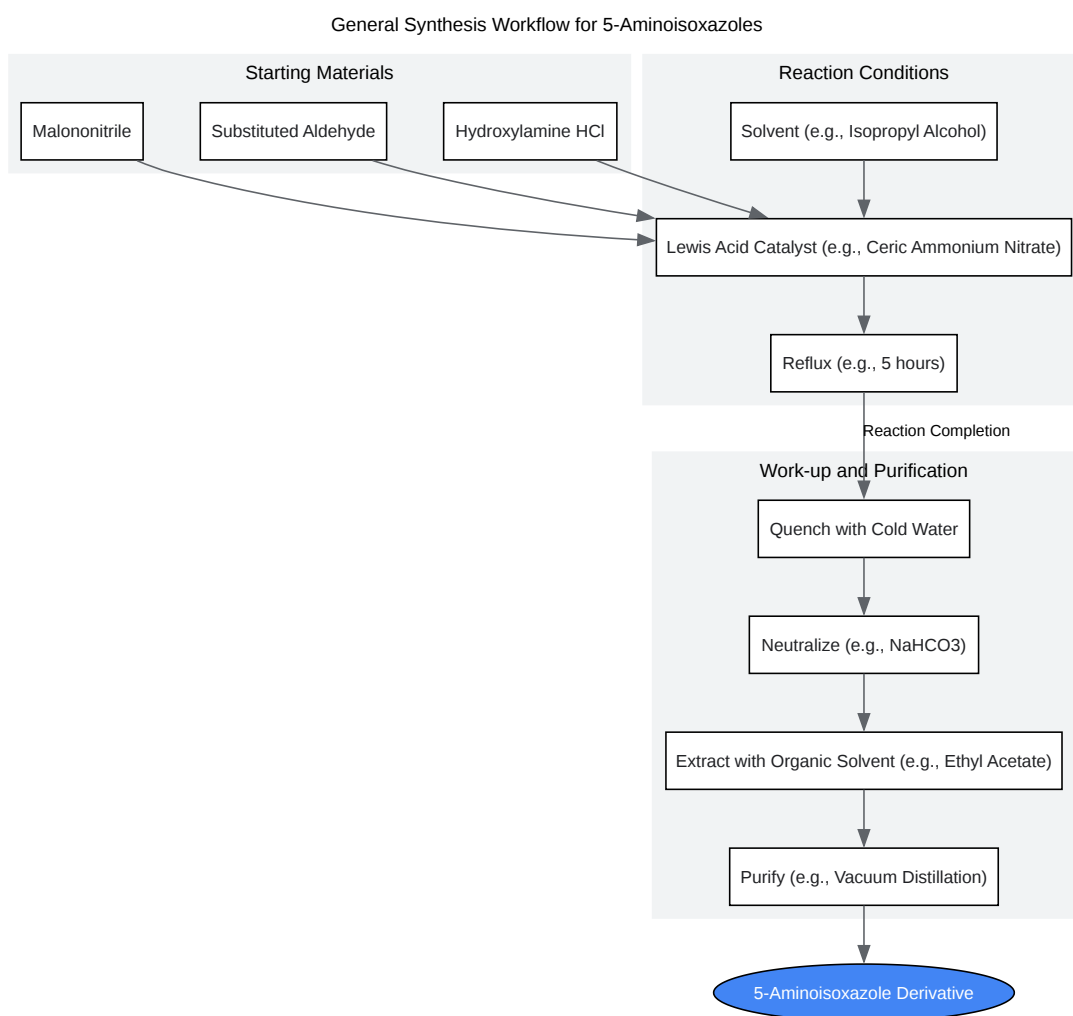
Property	Value	Source
Molecular Formula	C ₄ H ₅ ClN ₂ O	[1]
Molecular Weight	132.55 g/mol	[1]
Appearance	Off-white solid	[1]
Purity	≥ 99% (HPLC)	[1]
CAS Number	166964-09-6	[1]
Predicted pKa	-2.44 ± 0.50	[2]
Storage Conditions	0-8°C, protect from light	[1][2]

Note: Experimental data for melting point, boiling point, solubility, and logP are not readily available in the reviewed literature. The provided pKa is a predicted value.

Experimental Protocols

Synthesis of Isoxazole Derivatives (General Workflow)

While a specific, detailed protocol for the synthesis of 5-Amino-4-chloro-3-methylisoxazole is not publicly available, a general multi-component reaction (MCR) approach is commonly employed for the synthesis of similar 5-aminoisoxazole derivatives. This workflow provides a conceptual basis for its synthesis.



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Caption: General workflow for the synthesis of 5-aminoisoxazole derivatives.

Detailed Methodologies for Synthesis of Related Compounds:

A representative procedure for a one-pot multicomponent synthesis of 5-amino-3-phenylisoxazole-4-carbonitrile derivatives involves dissolving malononitrile, a substituted aromatic aldehyde, and hydroxylamine hydrochloride in isopropyl alcohol.^[3] A Lewis acid catalyst, such as ceric ammonium nitrate, is gradually added, and the reaction mixture is refluxed for several hours.^[3] The reaction progress is monitored by thin-layer chromatography (TLC).^[3] Upon completion, the reaction is quenched with cold water, neutralized with a sodium bicarbonate solution, and the product is extracted with an organic solvent like ethyl acetate.^[3] The final product is then isolated and purified, for example, by vacuum distillation.^[3]

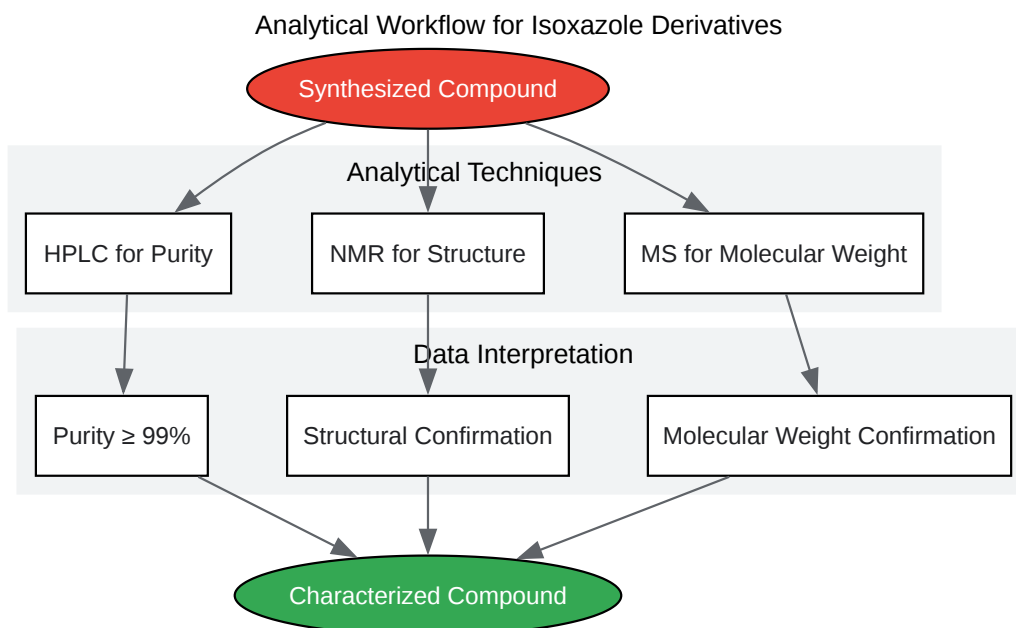
Analytical Methods

The characterization and purity assessment of 5-Amino-4-chloro-3-methylisoxazole and related compounds typically involve a combination of chromatographic and spectroscopic techniques.

High-Performance Liquid Chromatography (HPLC): Purity is often determined by HPLC, with reports indicating $\geq 99\%$ purity for commercially available 5-Amino-4-chloro-3-methylisoxazole.^[1] For related isoxazole derivatives, LC-MS analysis is a common method for characterization.^[4]

Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are crucial for structural elucidation. For related aminoisoxazoles, spectra are typically recorded in deuterated solvents like DMSO- d_6 .^[5]

Mass Spectrometry (MS): Mass spectrometry is used to confirm the molecular weight of the compound. For related isoxazole derivatives, techniques like APCI (Atmospheric Pressure Chemical Ionization) are employed.^[5]



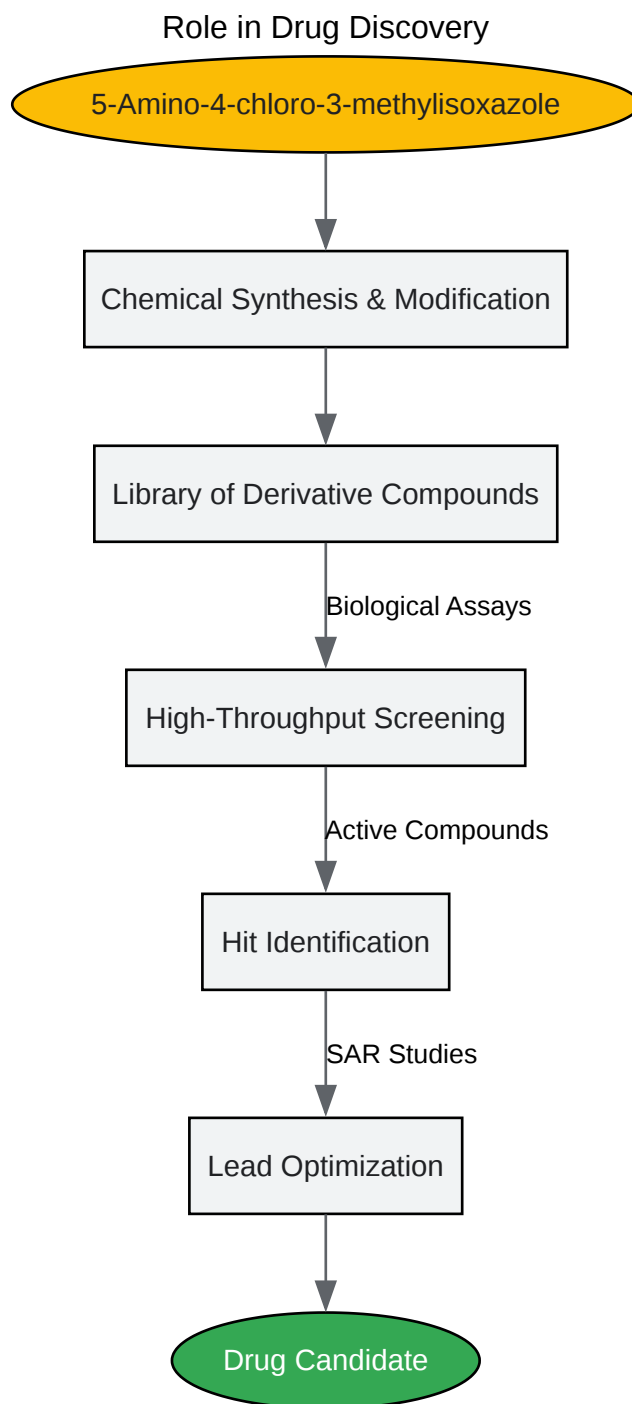
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Caption: Standard analytical workflow for the characterization of synthesized isoxazoles.

Biological Activity and Applications

5-Amino-4-chloro-3-methylisoxazole is a key intermediate in the synthesis of various pharmaceuticals and agrochemicals.[1] Its utility in biochemical research is primarily in the study of enzyme inhibition and receptor binding, which are fundamental processes in drug discovery.[1]

While specific signaling pathways involving 5-Amino-4-chloro-3-methylisoxazole are not detailed in the available literature, its role as a synthetic intermediate suggests that the final products derived from it are designed to interact with specific biological targets. The general logical relationship for its application in drug discovery is outlined below.



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Caption: Logical flow of using 5-Amino-4-chloro-3-methylisoxazole in drug discovery.

Conclusion

5-Amino-4-chloro-3-methylisoxazole is a compound of significant interest to the pharmaceutical and agrochemical industries due to its versatile chemical nature. While a substantial amount of information regarding its basic properties and applications as a synthetic intermediate is available, there is a notable gap in the public domain concerning detailed experimental data on its physicochemical properties and specific biological mechanisms of action. This guide consolidates the currently available technical information and highlights areas where further research is needed to fully exploit the potential of this valuable molecule.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Amino-4-chloro-3-methylisoxazole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b063887#physicochemical-properties-of-5-amino-4-chloro-3-methylisoxazole]

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